DIETHYL ETHYL(ISOAMYL)MALONATE molecular structure

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Compound of Interest

Compound Name:	*DIETHYL ETHYL(ISOAMYL)MALONATE*
CAS No.:	*77-24-7*
Cat. No.:	*B1670534*

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An In-Depth Technical Guide to the Molecular Structure, Synthesis, and Characterization of **Diethyl Ethyl(isoamyl)malonate**

Abstract

Diethyl ethyl(isoamyl)malonate (CAS No. 77-24-7) is a disubstituted malonic ester of significant interest to the pharmaceutical and fine chemical industries. Its molecular architecture, featuring a quaternary α-carbon functionalized with both ethyl and isoamyl groups, makes it a valuable precursor in multi-step organic syntheses. This technical guide provides a comprehensive examination of its molecular structure, physicochemical properties, and spectroscopic signature. We delve into the mechanistic principles and practical execution of its synthesis via the malonic ester pathway, emphasizing the causality behind procedural choices. Furthermore, this document outlines the compound's critical role as a key intermediate in the synthesis of therapeutic agents, most notably the barbiturate Amobarbital. This guide is intended for researchers, chemists, and drug development professionals seeking a detailed understanding of this versatile synthetic building block.

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Molecular Identity and Physicochemical Properties

A precise understanding of a compound's fundamental properties is a prerequisite for its effective use in a laboratory or industrial setting. **Diethyl ethyl(isoamyl)malonate**, also known by its IUPAC name diethyl 2-ethyl-2-(3-methylbutyl)propanedioate, is a structurally distinct diester.[1]

Nomenclature and Structural Identifiers

The unambiguous identification of a chemical entity is critical for regulatory compliance, safety, and scientific reproducibility. The key identifiers for **diethyl ethyl(isoamyl)malonate** are summarized below.

Identifier	Value
CAS Number	77-24-7[1]
IUPAC Name	diethyl 2-ethyl-2-(3-methylbutyl)propanedioate[1]
Synonyms	Diethyl ethylisopentylmalonate, Diethyl ethyl(3-methylbutyl)malonate[1][2]
Molecular Formula	C14H26O4[1]
Molecular Weight	258.35 g/mol [1]
Canonical SMILES	CCC(CCC(C)C)(C(=O)OCC)C(=O)OCC[1]
InChI	InChI=1S/C14H26O4/c1-6-14(10-9-11(4)5,12(15)17-7-2)13(16)18-8-3/h11H,6-10H2,1-5H3[1]
InChIKey	BSPKCYBRFKQSDQ-UHFFFAOYSA-N[1]

Physicochemical Data

The physical properties of the compound dictate its handling, purification, and reaction conditions. It is a liquid at standard temperature and pressure.[2][3]

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Property	Value
Appearance	Liquid[2]
Boiling Point	267.6 °C at 760 mmHg[2][3]
Density	0.953 - 0.967 g/cm³[2][3]
Refractive Index	~1.44[2][3]
Flash Point	114.2 °C[2][3]

The Synthetic Pathway: Dialkylation via Malonic Ester Synthesis

The synthesis of **diethyl ethyl(isoamyl)malonate** is a classic application of the malonic ester synthesis, a powerful carbon-carbon bond-forming reaction.[4][5] This method leverages the enhanced acidity of the α-hydrogens of diethyl malonate, which are flanked by two electron-withdrawing carbonyl groups.[6]

Mechanistic Overview

The synthesis proceeds through a sequential dialkylation of diethyl malonate. The core mechanism involves two cycles of deprotonation followed by nucleophilic substitution.

- Enolate Formation: The α-hydrogen of the malonic ester (pKa ≈ 13) is readily removed by a suitable base, such as sodium ethoxide, to form a resonance-stabilized enolate.[5][6] This enolate is a potent carbon nucleophile.
- SN2 Alkylation: The enolate attacks an alkyl halide in a bimolecular nucleophilic substitution (SN2) reaction, forming a new carbon-carbon bond and yielding a mono-alkylated malonate.[6][7]
- Second Alkylation: The process is repeated. The remaining α-hydrogen on the mono-alkylated intermediate is deprotonated, and the resulting enolate is treated with a second alkyl halide to yield the final dialkylated product.

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A major challenge in this synthesis is controlling the degree of alkylation. A potential side reaction is the formation of dialkylated byproducts when only mono-alkylation is desired.[4] However, for the synthesis of **diethyl ethyl(isoamyl)malonate**, dialkylation is the objective. Careful control over stoichiometry is key to achieving a high yield of the desired product.[8]



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Caption: Sequential alkylation workflow for **Diethyl Ethyl(isoamyl)malonate** synthesis.

Detailed Experimental Protocol

This protocol describes a representative synthesis. The order of addition of the alkyl halides (isoamyl bromide followed by bromoethane) can be reversed.

Materials:

- Diethyl malonate
- Sodium metal
- Absolute ethanol (anhydrous)
- 1-Bromo-3-methylbutane (Isoamyl bromide)
- Bromoethane (Ethyl bromide)
- Diethyl ether
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate

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Procedure:

- Preparation of Sodium Ethoxide: In a flame-dried, three-neck round-bottom flask equipped with a reflux condenser and a nitrogen inlet, dissolve clean sodium metal (2.0 equivalents) in absolute ethanol under an inert atmosphere. The reaction is exothermic and produces hydrogen gas; proper venting is required. The choice of ethoxide as the base is crucial to prevent transesterification with the diethyl ester functional groups.[4][6]

- First Enolate Formation: Cool the resulting sodium ethoxide solution to 0-5 °C in an ice bath. Slowly add diethyl malonate (1.0 equivalent) dropwise. A voluminous precipitate of the sodium enolate may form.[9]

- First Alkylation: To the enolate slurry, add 1-bromo-3-methylbutane (1.0 equivalent) dropwise, maintaining the temperature below 10 °C. After the addition is complete, allow the mixture to warm to room temperature and then heat to reflux for 2-3 hours, or until the reaction mixture is neutral to moist litmus paper, indicating consumption of the base.[9]

- Second Alkylation: After cooling the mixture, add a second portion of sodium ethoxide (prepared from 1.0 eq. of sodium in ethanol). Subsequently, add bromoethane (1.0 equivalent) dropwise. Heat the mixture to reflux for an additional 2-4 hours to drive the second alkylation to completion.[8]

- Work-up: Cool the reaction mixture to room temperature. Remove the ethanol under reduced pressure. To the residue, add water to dissolve the sodium bromide salt and transfer the mixture to a separatory funnel.[8][9]

- Extraction and Purification: Extract the aqueous layer three times with diethyl ether. Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure. The crude product is then purified by vacuum distillation to yield pure **diethyl ethyl(isoamyl)malonate**.[8][9]

Spectroscopic and Analytical Characterization

Confirmation of the molecular structure and assessment of purity are achieved through a combination of spectroscopic techniques. Each method provides unique and complementary information.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the precise structure of the final product.

- ^{1}H NMR: The most telling feature in the proton NMR spectrum is the complete absence of a signal in the 3.3-3.5 ppm region.[10] This signal, a characteristic triplet or doublet of triplets, corresponds to the α-hydrogen in mono-alkylated malonates. Its absence is definitive proof of successful dialkylation. The spectrum will instead show characteristic signals for the two ethyl ester groups (a quartet around 4.2 ppm for the -OCH_2- protons and a triplet around 1.2 ppm for the -CH_3 protons) alongside complex multiplets for the ethyl and isoamyl chains attached to the α-carbon.[10]

- ^{13}C NMR: The carbon spectrum will show a signal for the quaternary α-carbon, distinct signals for the two carbonyl carbons of the ester groups (typically >160 ppm), and the requisite signals for the carbons of the four distinct alkyl chains (two ester ethyls, one α-ethyl, and one α-isoamyl).

Infrared (IR) Spectroscopy

IR spectroscopy is primarily used to confirm the presence of key functional groups. The most prominent feature in the IR spectrum of **diethyl ethyl(isoamyl)malonate** is a strong, sharp absorption band in the 1730-1760 cm^{-1} region.[10] This band is characteristic of the C=O stretching vibration of the saturated ester carbonyl groups.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and fragmentation data, which corroborates the molecular formula.

- Molecular Ion: Under Electron Impact (EI) ionization, the molecular ion peak $[M]^+$ should be observed at m/z = 258, confirming the molecular weight.[10]

- Fragmentation Patterns: Characteristic fragmentation includes the loss of an ethoxy radical (·OCH_2CH_3, -45 Da) to give a fragment at m/z = 213, or the loss of an ethoxycarbonyl radical (·$COOCH_2CH_3$, -73 Da).[10]

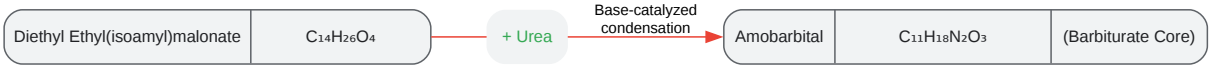
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Applications in Drug Development and Organic Synthesis

While diethyl malonate itself is a versatile starting material for a wide range of compounds including vitamins and anti-inflammatory agents, its dialkylated derivatives are often synthesized for more specific targets.[11][12][13]

Key Intermediate for Amobarbital Synthesis

Diethyl ethyl(isoamyl)malonate is a direct and crucial intermediate in the industrial synthesis of Amobarbital, a barbiturate drug with sedative-hypnotic properties.[2][3] The synthesis involves a condensation reaction between **diethyl ethyl(isoamyl)malonate** and urea, typically catalyzed by a strong base like sodium ethoxide. This reaction forms the 6-membered heterocyclic barbiturate ring system.



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Caption: Conversion of **Diethyl Ethyl(isoamyl)malonate** to Amobarbital.

The specificity of the two alkyl groups (ethyl and isoamyl) on the malonate backbone is essential for the pharmacological profile of the resulting Amobarbital molecule. This underscores the importance of controlled, sequential dialkylation in pharmaceutical synthesis.

Conclusion

Diethyl ethyl(isoamyl)malonate is a synthetically valuable molecule whose structure is best understood through the lens of its synthesis and spectroscopic characterization. The malonic ester synthesis provides a reliable and scalable route to its production, enabling the precise installation of two different alkyl groups on a single carbon center. Spectroscopic analysis, particularly the absence of the α-proton signal in ^{1}H NMR, serves as a definitive validation of its disubstituted structure. Its established role as a precursor to Amobarbital highlights the continued relevance of classic organic reactions in modern drug development, where the

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precise control of molecular architecture is paramount to achieving desired therapeutic outcomes.

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